

2-Ethylaniline CAS number and properties

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Compound of Interest

Compound Name: 2-Ethylaniline

Cat. No.: B167055

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An In-depth Technical Guide to **2-Ethylaniline**

Introduction

2-Ethylaniline, with the CAS number 578-54-1, is an aromatic organic compound belonging to the aniline family.^[1] Structurally, it is characterized by an aniline molecule substituted with an ethyl group at the second carbon of the benzene ring.^[1] It presents as a colorless to pale yellow or brown liquid, which may darken upon exposure to air and light.^{[1][2][3]} This chemical is a crucial intermediate in the synthesis of a variety of products across several industries, including pharmaceuticals, dyes, and agrochemicals.^{[2][4]} Its utility stems from the reactivity of the amine group and the aromatic ring, allowing it to be a versatile precursor for more complex molecules.^{[1][4]}

Chemical and Physical Properties

The fundamental physical and chemical properties of **2-Ethylaniline** are summarized in the table below. This data is essential for its handling, storage, and application in various chemical processes.

Property	Value
CAS Number	578-54-1[1]
Molecular Formula	C ₈ H ₁₁ N[1]
Molecular Weight	121.18 g/mol
Appearance	Colorless to pale yellow or brown liquid[1][2]
Odor	Characteristic amine-like odor[1]
Melting Point	-44 °C[2][5]
Boiling Point	210-215 °C[2][5][6]
Density	0.983 g/mL at 25 °C[2][5]
Refractive Index	n _{20/D} 1.559[2][5]
Flash Point	85 °C (185 °F)[2][7]
Vapor Pressure	0.11 mmHg at 20 °C[2][6]
Vapor Density	4.2 (vs air)[2][6]
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol and ether.[1][2][8]

Synthesis of 2-Ethylaniline

The most common and direct method for synthesizing **2-Ethylaniline** is through the reduction of 2-ethylnitrobenzene.[9] This transformation can be achieved using various reducing agents and catalytic systems.[9]

Experimental Protocol: Reduction of 2-Ethylnitrobenzene with Iron

This classic method utilizes iron powder in the presence of an acid, such as ammonium chloride, to reduce the nitro group.

Materials:

- 2-ethylnitrobenzene
- Iron powder
- Ammonium chloride
- Ethanol
- Water
- Organic solvent (e.g., ethyl acetate)

Procedure:

- A solution of 2-ethylnitrobenzene is prepared in a mixture of ethanol and water.
- Iron powder (approximately 10 equivalents) and ammonium chloride (approximately 10 equivalents) are added to the solution.[9]
- The reaction mixture is heated to reflux.[9]
- The progress of the reaction is monitored using thin-layer chromatography (TLC) until all the starting material has been consumed.[9]
- Once the reaction is complete, the hot mixture is filtered to remove the iron salts.[9]
- The filtrate is then concentrated to remove the ethanol.
- The product is extracted from the aqueous residue using an organic solvent.[9]
- The combined organic layers are dried over an anhydrous drying agent (e.g., sodium sulfate) and the solvent is removed under reduced pressure to yield **2-Ethylaniline**. [9]



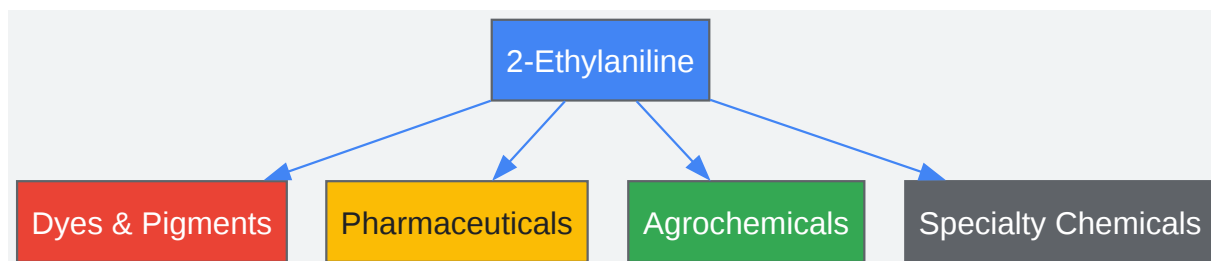
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Diagram 1: Synthesis workflow for **2-Ethylaniline**.

Industrial Applications

2-Ethylaniline is a versatile intermediate with significant applications in various industrial sectors.

- **Dyes and Pigments:** It serves as a key precursor in the manufacturing of azo dyes, which are widely used in textiles, printing inks, and paints.[4]
- **Pharmaceuticals:** The compound is integral to the synthesis of a range of drug molecules and active pharmaceutical ingredients (APIs).[4][10]
- **Agrochemicals:** It is used as an intermediate in the production of certain pesticides and herbicides, contributing to crop protection.[2][4]
- **Specialty Chemicals:** **2-Ethylaniline** is also utilized in the synthesis of other specialty chemicals, such as rubber additives and antioxidants.[4]



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Diagram 2: Industrial applications of **2-Ethylaniline**.

Safety and Handling

2-Ethylaniline is classified as a toxic substance and requires careful handling to prevent exposure.[11][12]

Hazards:

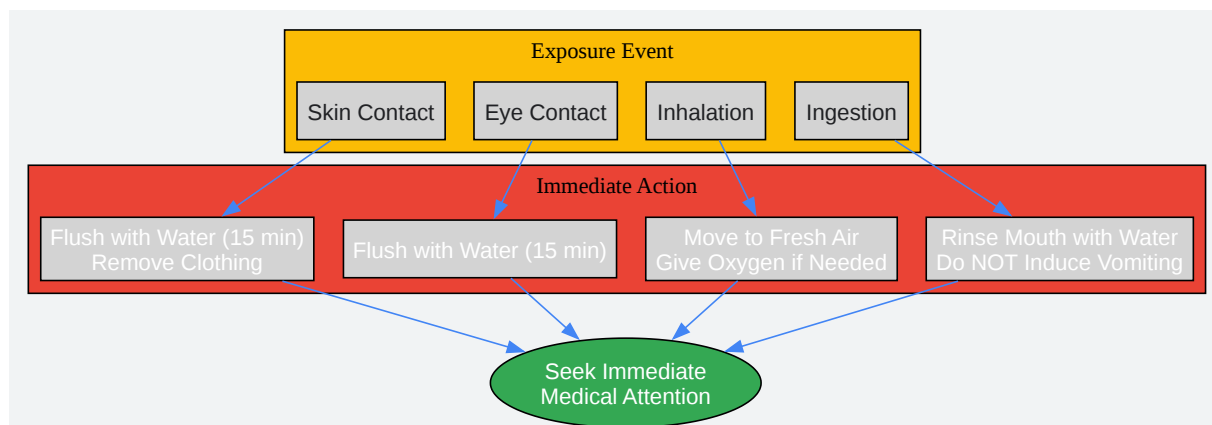
- **Toxicity:** It is harmful if swallowed, inhaled, or absorbed through the skin.[11][12] Exposure can lead to methemoglobinemia, a condition that reduces the blood's ability to carry oxygen, causing symptoms like headache, dizziness, and cyanosis (bluish skin).[3][11]
- **Irritation:** The compound can cause irritation to the skin, eyes, and respiratory tract.[3][11]
- **Flammability:** It is a combustible liquid and its vapors can form explosive mixtures with air when heated.[7][13]

Safe Handling Procedures:

- **Ventilation:** Always work in a well-ventilated area, preferably under a chemical fume hood. [11]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and protective clothing.[11][12]
- **Storage:** Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. Keep containers tightly closed.[12]
- **Incompatibilities:** Avoid contact with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[7][13]

First Aid Measures:

- **Skin Contact:** Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[11]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.
- **Inhalation:** Move the victim to fresh air. If breathing is difficult, administer oxygen. Do not use mouth-to-mouth resuscitation.[11]
- **Ingestion:** Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Seek immediate medical attention.[11]



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Diagram 3: First aid workflow for **2-Ethylaniline** exposure.

Analytical Methods

The identity and purity of **2-Ethylaniline** are typically confirmed using a combination of spectroscopic techniques.[9]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR provide detailed information about the molecular structure.[9]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify characteristic functional groups, particularly the N-H stretching of the primary amine.[9]
- Gas Chromatography (GC): GC is often used to determine the purity of the compound.

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